

Validating the anticancer activity of Shizukaol G

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Shizukaol G*
Cat. No.: *B15594978*

[Get Quote](#)

References

- 1. Item - Shizukaol D, a Dimeric Sesquiterpene Isolated from *Chloranthus serratus*, Represses the Growth of Human Liver Cancer Cells by Modulating Wnt Signalling Pathway - Public Library of Science - Figshare [plos.figshare.com]
- 2. Shizukaol A exerts anti-inflammatory effect by regulating HMGB1/Nrf2/HO-1 pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Validating the anticancer activity of Shizukaol G]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594978#validating-the-anticancer-activity-of-shizukaol-g]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com